

analytical methods for 2-Ethylazepane characterization

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Compound of Interest

Compound Name: 2-Ethylazepane

CAS No.: 80053-54-9

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An In-Depth Guide to the Analytical Characterization of **2-Ethylazepane**

Abstract

This application note provides a comprehensive guide to the analytical methods for the structural characterization and quantitative analysis of **2-Ethylazepane**. As a substituted cyclic amine, **2-Ethylazepane** may serve as a critical intermediate or appear as an impurity in the synthesis of active pharmaceutical ingredients (APIs). Ensuring its identity, purity, and quantity is paramount for regulatory compliance and drug product safety. This document outlines detailed protocols and theoretical considerations for researchers, scientists, and drug development professionals, focusing on four cornerstone analytical techniques: Gas Chromatography-Mass Spectrometry (GC-MS), High-Performance Liquid Chromatography (HPLC), Nuclear Magnetic Resonance (NMR) Spectroscopy, and Fourier-Transform Infrared (FT-IR) Spectroscopy. The methodologies are presented with an emphasis on the causality behind experimental choices, adherence to validation principles, and authoritative grounding in established scientific literature.

Introduction: The Analytical Imperative for 2-Ethylazepane

2-Ethylazepane is a seven-membered heterocyclic amine. Its structure, comprising a saturated azepane ring with an ethyl substituent at the 2-position, makes it a potential building block in organic synthesis. In the pharmaceutical landscape, precise analytical characterization is not merely a procedural step but a foundational requirement for quality and safety. The presence of impurities, even at trace levels, can significantly impact the safety and efficacy of a final drug product. Therefore, robust and reliable analytical methods are essential for its unambiguous identification, purity assessment, and quantification.

This guide is structured to provide both a practical and theoretical framework for the analysis of **2-Ethylazepane**, moving from chromatographic separation and identification to definitive structural elucidation.

Physicochemical Properties and Structural Overview

Before developing any analytical method, understanding the fundamental properties of the analyte is crucial. These properties dictate the choice of solvents, chromatographic conditions, and spectroscopic parameters.

- Molecular Formula: $C_8H_{17}N$
- Molecular Weight: 127.23 g/mol
- Structure: A secondary amine with a saturated seven-membered ring.
- Predicted Properties: As a cyclic aliphatic amine, **2-Ethylazepane** is expected to be a basic, volatile liquid, soluble in a wide range of organic solvents. Its volatility makes it an ideal candidate for Gas Chromatography. Lacking a significant chromophore, it presents a challenge for UV-based detection in HPLC, often requiring low-wavelength detection or alternative methods.

Caption: Molecular Structure of **2-Ethylazepane**.

Gas Chromatography-Mass Spectrometry (GC-MS): Identification and Purity

Principle: GC-MS is the premier technique for analyzing volatile and semi-volatile compounds. The gas chromatograph separates components of a mixture based on their boiling points and interactions with the stationary phase. The mass spectrometer then fragments the eluted components, producing a unique mass spectrum that acts as a molecular fingerprint, allowing for highly confident identification.

Experimental Protocol

- Sample Preparation:
 - Accurately weigh approximately 10 mg of the **2-Ethylazepane** sample.
 - Dissolve in 10 mL of a suitable volatile solvent like dichloromethane or methanol to create a 1 mg/mL stock solution.[\[1\]](#)
 - Further dilute the stock solution to a working concentration of approximately 10 µg/mL.[\[1\]](#)
 - Ensure the final solution is free of particulate matter by filtering or centrifugation if necessary.[\[1\]](#)
- Instrumentation and Conditions: The choice of a non-polar column is logical for general-purpose analysis of aliphatic compounds. The temperature program is designed to ensure elution of the analyte without thermal degradation.

Parameter	Recommended Setting	Rationale
GC Column	HP-5ms (or equivalent 5% phenyl-methylpolysiloxane), 30 m x 0.25 mm ID, 0.25 µm film thickness	Provides excellent separation for a broad range of non-polar to moderately polar compounds.[2]
Carrier Gas	Helium, constant flow rate of 1.2 mL/min	Inert and provides good chromatographic efficiency.[2]
Inlet Temp.	250 °C	Ensures rapid and complete vaporization of the sample without causing degradation.
Injection Vol.	1 µL, Splitless or Split (e.g., 20:1)	Splitless for trace analysis; split mode for higher concentrations to avoid column overload.
Oven Program	Initial 70 °C, hold for 2 min, ramp at 10 °C/min to 280 °C, hold for 5 min	A standard temperature ramp suitable for eluting compounds in this volatility range.[3]
MS Transfer Line	280 °C	Prevents condensation of the analyte between the GC and MS.
Ion Source Temp.	230 °C	Standard temperature for robust ionization.[2][3]
Ionization Mode	Electron Ionization (EI) at 70 eV	Standard mode that produces reproducible fragmentation patterns for library matching.[3]
Mass Range	m/z 40-300	Covers the expected molecular ion and fragment masses.

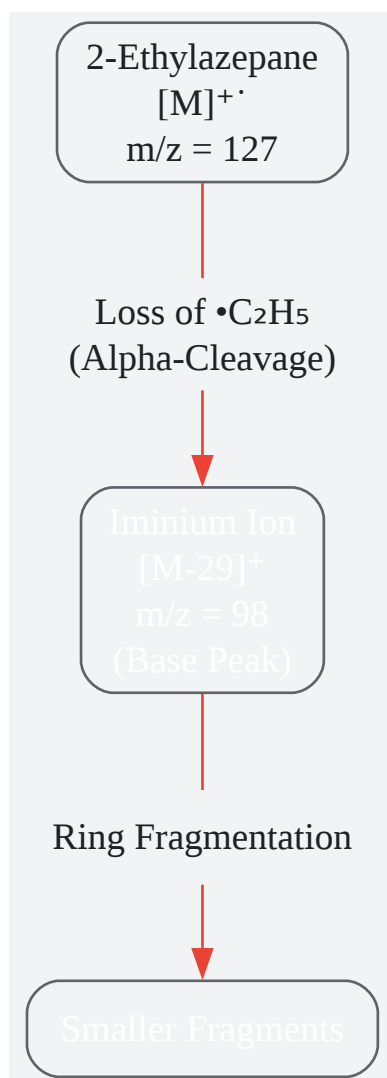
Data Interpretation and Expected Fragmentation

- Retention Time (RT): The identity of **2-Ethylazepane** is confirmed by matching the RT of the sample peak with that of a certified reference standard analyzed under identical conditions.

- Mass Spectrum: The EI mass spectrum is used for structural confirmation. For aliphatic amines, the molecular ion peak (M^+ , $m/z = 127$) may be present but is often weak. The fragmentation is typically dominated by alpha-cleavage, which is the cleavage of the C-C bond adjacent to the nitrogen atom.^[4]

Expected Fragmentation Pathway:

- Alpha-cleavage (loss of ethyl radical): The most favorable fragmentation involves the loss of the ethyl group ($\bullet\text{CH}_2\text{CH}_3$, 29 Da) from the molecular ion, leading to a stable, resonance-stabilized iminium ion. This will likely be the base peak.
 - $[M - 29]^+ = m/z\ 98$
- Ring Fragmentation: Subsequent fragmentation of the azepane ring can occur, leading to smaller charged fragments.



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Caption: Predicted EI-MS Fragmentation of **2-Ethylazepane**.

High-Performance Liquid Chromatography (HPLC): Quantification and Impurity Profiling

Principle: HPLC is a cornerstone technique for the quantification of pharmaceutical compounds and their impurities.[5] It separates analytes based on their differential partitioning between a liquid mobile phase and a solid stationary phase. For a basic compound like **2-Ethylazepane**, reversed-phase HPLC is the method of choice.

Experimental Protocol

- Sample and Standard Preparation:
 - Prepare a stock solution of **2-Ethylazepane** reference standard and sample at 1 mg/mL in the mobile phase.
 - Create a calibration curve by diluting the stock standard to a series of concentrations (e.g., 1, 5, 10, 50, 100 µg/mL).
 - Prepare the sample for analysis at a concentration that falls within the linear range of the calibration curve.
- Instrumentation and Conditions: The mobile phase pH is critical. A slightly acidic pH (e.g., 3.0-4.0) ensures the secondary amine is protonated, leading to better peak shape and retention on a C18 column. Low UV detection (210 nm) is used due to the absence of a strong chromophore.

Parameter	Recommended Setting	Rationale
HPLC Column	C18, 250 mm x 4.6 mm, 5 µm particle size	Industry-standard for reversed-phase chromatography, offering good retention for moderately polar compounds. [6] [7]
Mobile Phase	A: 0.1% Phosphoric Acid in Water (pH ~2.5-3.0)B: Acetonitrile	A common acidic modifier to ensure analyte protonation and good peak shape.
Elution Mode	Isocratic (e.g., 70% A, 30% B) or Gradient	Isocratic for simple quantification. Gradient elution is preferred for separating impurities with different polarities. [6] [8]
Flow Rate	1.0 mL/min	A standard flow rate for a 4.6 mm ID column. [6]
Column Temp.	30 °C	Provides stable retention times and improved peak efficiency.
Detector	UV/DAD at 210 nm	Amine end-absorption allows for detection at low wavelengths. A Diode Array Detector (DAD) can confirm peak purity.
Injection Vol.	10 µL	A typical volume for analytical HPLC.

Method Validation Principles

Any quantitative method must be validated according to regulatory standards such as the ICH Q2(R1) guideline.[\[9\]](#)[\[10\]](#)[\[11\]](#) Key parameters to assess include:

- **Specificity:** The ability to assess the analyte unequivocally in the presence of other components (impurities, degradation products).[\[10\]](#)

- **Linearity:** The ability to elicit test results that are directly proportional to the analyte concentration within a given range.[\[10\]](#)
- **Accuracy & Precision:** The closeness of test results to the true value and the degree of scatter between a series of measurements, respectively.[\[9\]](#)[\[12\]](#)
- **Limit of Detection (LOD) & Limit of Quantitation (LOQ):** The lowest amount of analyte that can be detected and quantitatively determined with suitable precision and accuracy.[\[7\]](#)[\[12\]](#)
- **Robustness:** The capacity to remain unaffected by small, deliberate variations in method parameters.[\[12\]](#)

NMR Spectroscopy: Definitive Structural Elucidation

Principle: NMR spectroscopy is the most powerful tool for unambiguous structural determination. It probes the magnetic properties of atomic nuclei (^1H and ^{13}C), providing detailed information about the chemical environment, connectivity, and stereochemistry of atoms within a molecule.

Protocol

- **Sample Preparation:** Dissolve 5-10 mg of **2-Ethylazepane** in ~0.7 mL of a deuterated solvent, such as Chloroform-d (CDCl_3) or Methanol-d₄ (CD_3OD). Add a small amount of Tetramethylsilane (TMS) as an internal standard (0 ppm).
- **Acquisition:** Acquire ^1H , ^{13}C , and 2D NMR (e.g., COSY, HSQC) spectra on a high-field NMR spectrometer (e.g., 400 MHz or higher).

Predicted Spectral Data

The following are predicted chemical shifts (δ) in ppm. Actual values may vary based on solvent and concentration.

Predicted ^1H NMR Spectrum (in CDCl_3):

Protons	Integration	Predicted δ (ppm)	Multiplicity	Rationale
-CH ₃ (ethyl)	3H	~0.9	Triplet (t)	Adjacent to a CH ₂ group.
Ring CH ₂ (various)	10H	~1.4 - 1.8	Complex Multiplets	Aliphatic protons in a flexible ring system.
-CH ₂ - (ethyl)	2H	~2.4 - 2.6	Multiplet (m)	Adjacent to the chiral center and the methyl group.
Ring CH (at C2) & Ring CH ₂ (at C7)	3H	~2.7 - 3.0	Complex Multiplets	Protons adjacent to the nitrogen atom are deshielded.
N-H	1H	~1.5 - 2.5	Broad Singlet (br s)	Variable shift, broad due to exchange and quadrupole effects.

Predicted ¹³C NMR Spectrum (in CDCl₃):

Carbon	Predicted δ (ppm)	Rationale
-CH ₃ (ethyl)	~12	Standard aliphatic methyl carbon.
Ring Carbons (C3, C4, C5)	~25 - 30	Aliphatic carbons distant from the heteroatom.
-CH ₂ - (ethyl)	~30 - 35	Aliphatic ethyl methylene.
Ring Carbon (C6)	~45 - 50	Carbon adjacent to nitrogen.
Ring Carbon (C7)	~50 - 55	Carbon adjacent to nitrogen.
Ring Carbon (C2)	~58 - 65	Chiral carbon, deshielded by the nitrogen atom.

FT-IR Spectroscopy: Functional Group Confirmation

Principle: FT-IR spectroscopy identifies functional groups within a molecule by measuring the absorption of infrared radiation at specific wavenumbers corresponding to the vibrational frequencies of chemical bonds.

Protocol

- Sample Preparation: Place a single drop of neat **2-Ethylazepane** liquid between two potassium bromide (KBr) or sodium chloride (NaCl) salt plates to form a thin film.
- Acquisition: Record the spectrum, typically from 4000 to 600 cm⁻¹.

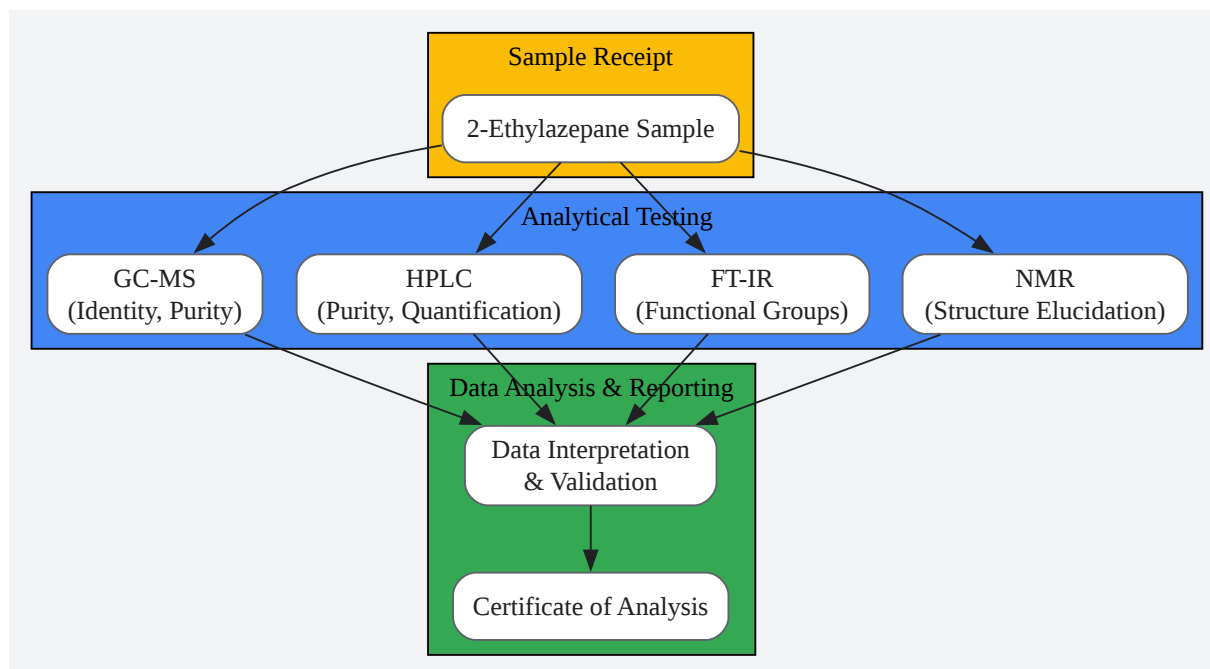
Expected Absorption Bands

As a secondary aliphatic amine, **2-Ethylazepane** will exhibit several characteristic peaks.[\[13\]](#)
[\[14\]](#)

Wavenumber (cm ⁻¹)	Vibration Type	Description
3350 - 3310	N-H Stretch	A single, weak to medium, sharp peak characteristic of a secondary amine. [13] [15]
2950 - 2850	C-H Stretch	Strong, sharp peaks from the aliphatic ethyl and azepane ring C-H bonds. [15]
1465 - 1450	C-H Bend	Methylene (CH ₂) scissoring vibrations.
1250 - 1020	C-N Stretch	Medium intensity peak for the aliphatic amine C-N bond. [13]
910 - 665	N-H Wag	A characteristic broad band for primary and secondary amines. [13]

Integrated Analytical Workflow

A robust characterization strategy employs these techniques orthogonally to build a complete profile of the analyte. The workflow ensures that identity, purity, and structure are confirmed through multiple, independent measurements.



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